

Material Safety Data Sheet (MSDS) for Dimethyl cyanocarbonimidodithioate

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Compound of Interest

Compound Name: *Dimethyl
cyanocarbonimidodithioate*

Cat. No.: *B147598*

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An In-Depth Technical Guide to the Safe Handling and Application of **Dimethyl Cyanocarbonimidodithioate**

Authored by a Senior Application Scientist

This guide provides an in-depth analysis of **Dimethyl cyanocarbonimidodithioate**, a versatile yet hazardous chemical intermediate. It is intended for researchers, scientists, and drug development professionals who utilize this compound in their work. The focus extends beyond a standard Material Safety Data Sheet (MSDS) to offer practical insights and a deeper understanding of the causality behind recommended safety protocols, ensuring both personal safety and experimental integrity.

Chemical Identity and Core Reactivity

Dimethyl cyanocarbonimidodithioate, identified by CAS Number 10191-60-3, is a unique reagent characterized by its combination of a cyanide and dithiocarbonate functional group.^[1] This structure is the key to its utility and its hazard profile. Its IUPAC name is bis(methylsulfanyl)methylidenecyanamide.^[2]

The molecule's reactivity is centered around its functional groups: the cyano group (C≡N), two methylthio groups (S-CH₃), and an imido group (N-C=N).^[1] This arrangement makes it an important precursor in the synthesis of various organic compounds, most notably the pharmaceutical cimetidine, which is used for treating peptic ulcers.^[1] Its versatility also extends

to the synthesis of various heterocyclic compounds, including pyrimidines, triazines, and purine analogues, which are scaffolds in bioactive molecule design.[3][4]

Table 1: Chemical and Physical Properties of **Dimethyl Cyanocarbonimidodithioate**

Property	Value	Source(s)
CAS Number	10191-60-3	[1][2][5]
Molecular Formula	C ₄ H ₆ N ₂ S ₂	[1][2][5]
Molecular Weight	146.2 g/mol	[1][2]
Appearance	White to off-white or light yellow crystalline solid/powder. [3][6][7]	[3][6][7]
Melting Point	45-50 °C	[6][7][8]
Boiling Point	~229.6 °C (Predicted)	[6][7][8]
Flash Point	>113 °C (>230 °F)	[6][7][8]
Solubility	Slightly soluble in methanol; Insoluble in water.[3][6][7][8]	[3][6][7][8]
Odor	Stench / Pungent / Sulfurous odor.[3][9][10]	[3][9][10]

Hazard Profile: A Mechanistic Perspective

The hazardous nature of **Dimethyl cyanocarbonimidodithioate** stems directly from its chemical structure. It is classified as corrosive, acutely toxic, and an irritant.[1][2]

Understanding the basis of these hazards is critical for safe handling.

Table 2: GHS Hazard Classification Summary

Hazard Statement	Classification	Key Insights
H314: Causes severe skin burns and eye damage.[1][2]	Skin Corrosion/Irritation, Category 1B	The compound can react with moisture on the skin and in the eyes, likely hydrolyzing to release corrosive byproducts. This necessitates immediate and thorough rinsing upon contact.
H301/H302: Toxic/Harmful if swallowed.[1][2]	Acute Toxicity, Oral (Category 3/4)	The presence of the cyano group is a primary concern. Ingestion can lead to systemic toxicity. Do NOT induce vomiting, as this can exacerbate corrosive damage to the esophagus.[6][9]
H311: Toxic in contact with skin.[1][2]	Acute Toxicity, Dermal (Category 3)	Dermal absorption is a significant route of exposure. The use of appropriate gloves and protective clothing is non-negotiable.
H330: Fatal if inhaled.[1][2]	Acute Toxicity, Inhalation (Category 1/2)	As a solid with a noticeable vapor pressure (especially if heated) or as a dust, inhalation can be extremely dangerous. All work must be conducted in a certified chemical fume hood. [9]
H317: May cause an allergic skin reaction.[1][2]	Skin Sensitization, Category 1	Repeated exposure can lead to sensitization and dermatitis. [1][4] Any signs of skin irritation should be taken seriously to prevent future allergic reactions.

May cause respiratory irritation.[9]

STOT - Single Exposure, Category 3

Inhalation of dust or vapors can irritate the respiratory tract.

Exposure Control and Personal Protection: A Self-Validating System

The primary directive in handling **Dimethyl cyanocarbonimidodithioate** is to prevent all routes of exposure: inhalation, skin contact, eye contact, and ingestion. This is achieved through a multi-layered approach to personal protective equipment (PPE) and engineering controls.

Engineering Controls

- **Chemical Fume Hood:** All manipulations of this compound, including weighing and transfers, must be performed within a properly functioning chemical fume hood.[9] This is the primary defense against inhaling the toxic dust or vapors.
- **Safety Shower and Eyewash Station:** These must be immediately accessible and tested regularly. Their proximity is crucial due to the severe corrosive nature of the compound.[11]

Personal Protective Equipment (PPE)

- **Eye and Face Protection:** Wear chemical safety goggles and a face shield.[4][9] Standard safety glasses are insufficient to protect against splashes and fine dust.
- **Skin and Body Protection:** A lab coat is mandatory. For larger quantities or tasks with a higher risk of splashing, chemical-resistant aprons and sleeves should be used. Wear appropriate protective gloves and clothing to prevent skin exposure.[9]
- **Gloves:** Use chemical-resistant gloves (e.g., nitrile) and inspect them before each use. Change gloves immediately if they become contaminated.
- **Respiratory Protection:** For situations where a fume hood is not available or in case of a large spill, a NIOSH/MSHA-approved respirator with appropriate cartridges (e.g., particulates filter conforming to EN 143) is necessary.[4][9]

Emergency Protocols: Rapid and Methodical Response

In the event of an exposure or spill, a swift and correct response is critical to mitigating harm.

First-Aid Measures

- **Inhalation:** Immediately move the affected person to fresh air and keep them at rest.^[9] If breathing is difficult or has stopped, provide artificial respiration (do not use the mouth-to-mouth method) and seek immediate medical attention.^[12]
- **Skin Contact:** Take off all contaminated clothing immediately.^[6] Rinse the affected skin area with copious amounts of water for at least 15 minutes.^[12] Seek immediate medical attention.^[9]
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.^[9]^[12] Remove contact lenses if present and easy to do.^[6] Immediate medical attention is required.
- **Ingestion:** Do NOT induce vomiting.^[6]^[9]^[12] Rinse the mouth with water.^[6]^[13] Call a physician or poison control center immediately.^[12]

Workflow for Accidental Spill

The following protocol outlines a systematic approach to managing a small-scale laboratory spill.

- **Evacuate and Alert:** Immediately alert others in the vicinity. Evacuate the immediate area if the spill is large or if you feel unwell.
- **Assess the Situation:** From a safe distance, assess the size of the spill and whether you have the appropriate PPE and spill kit materials to handle it. If not, contact your institution's emergency response team.
- **Don Appropriate PPE:** At a minimum, this includes a lab coat, chemical-resistant gloves, and chemical safety goggles with a face shield.

- **Contain the Spill:** Prevent the spill from spreading. For solid spills, avoid creating dust.
- **Neutralize/Absorb:** Gently cover the spill with an inert absorbent material, such as vermiculite or sand.
- **Clean-Up:** Carefully sweep or scoop the absorbed material into a designated, labeled hazardous waste container.^[9] Avoid actions that generate dust.
- **Decontaminate:** Wipe the spill area with a suitable decontaminating solution, followed by soap and water.
- **Dispose of Waste:** All contaminated materials, including PPE, must be disposed of as hazardous waste according to institutional and local regulations.
- **Report:** Report the incident to your supervisor and your institution's environmental health and safety department.

Fire and Reactivity Hazards

Fire-Fighting Measures

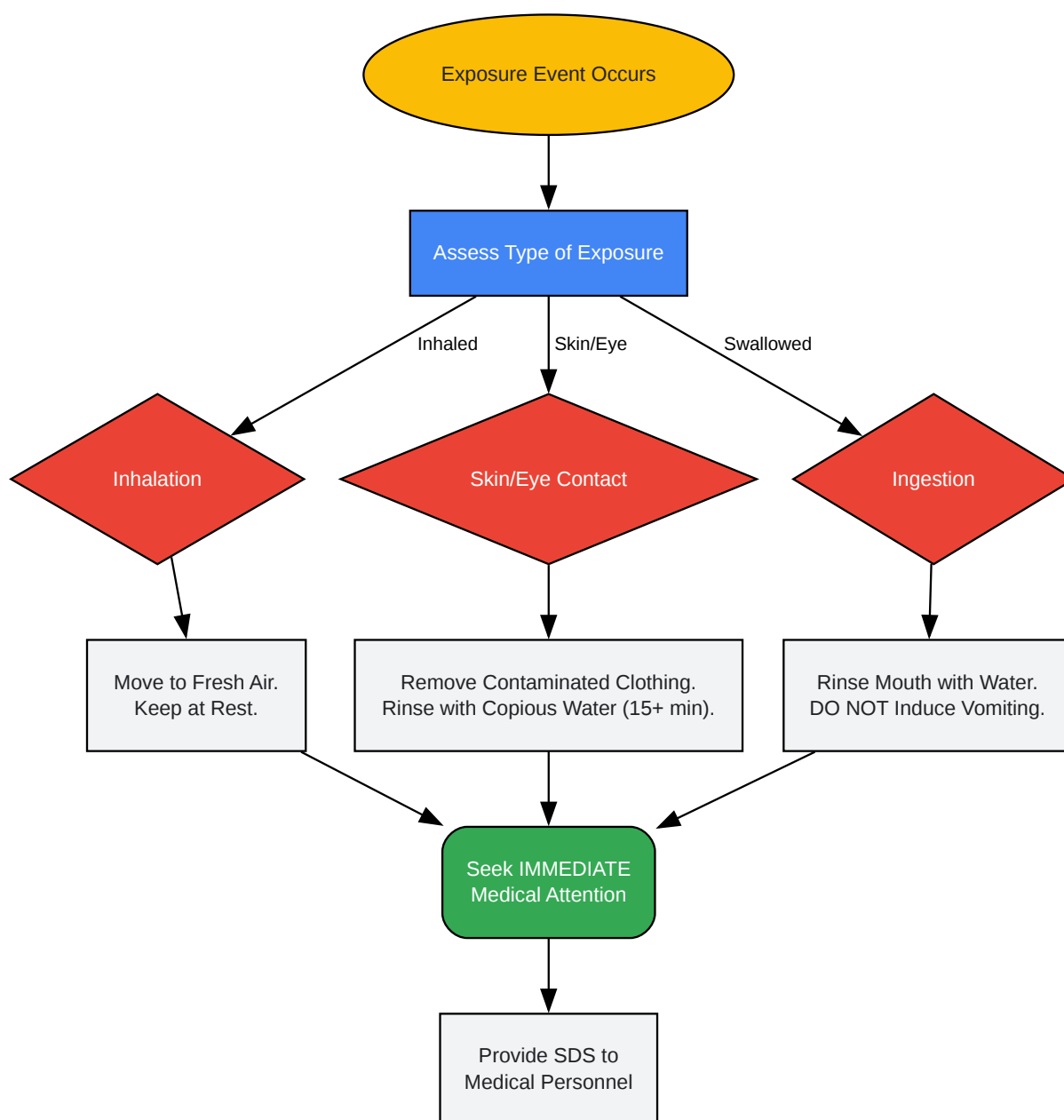
- **Suitable Extinguishing Media:** Use carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.^{[9][14][15]} Water spray can be used to cool containers.^[9]
- **Specific Hazards:** Thermal decomposition can release highly toxic and irritating gases, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), sulfur oxides (SO_x), and hydrogen cyanide.^[9] Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear.^{[9][15]}

Stability and Reactivity

- **Stability:** The compound is stable under recommended storage conditions.^[3]
- **Incompatible Materials:** Avoid contact with strong oxidizing agents.^[9]
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated area designated for corrosive materials.^{[6][9][12]}

Logical Workflow: Emergency Response to Exposure

The following diagram illustrates the critical decision-making and action sequence following a personal exposure event.



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Caption: Emergency Response Workflow for Personal Exposure.

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